

Technical Guide: Characterization & Profiling of 6-Methoxyquinazoline-2-Carboxylic Acid

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Compound of Interest

Compound Name: 6-Methoxyquinazoline-2-carbaldehyde

Cat. No.: B8807238

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Executive Summary & Chemical Context

6-Methoxyquinazoline-2-carboxylic acid represents a specific class of impurities often encountered in the development of EGFR inhibitors (e.g., Gefitinib analogs) and alpha-blockers. Its presence typically indicates:

- Over-oxidation: Oxidative cleavage of C2-substituents (such as methyl, hydroxymethyl, or aldehyde groups).
- Hydrolysis: Hydrolysis of a 2-cyano or 2-ester starting material.

Characterizing this impurity is analytically challenging due to its amphoteric nature (basic quinazoline nitrogen + acidic carboxylic acid), which leads to pH-dependent solubility and retention shifts during liquid chromatography.

Chemical Profile

Property	Specification
Molecular Formula	C ₁₀ H ₈ N ₂ O ₃
Molecular Weight	204.18 g/mol
pKa (Predicted)	~2.5 (Carboxyl), ~3.8 (Quinazoline N1)
UV Maxima	~245 nm, ~330 nm (Characteristic Quinazoline Core)
Solubility	Soluble in DMSO, Dilute Base; Poor in Water (Neutral pH)

Comparative Analytical Methodologies

This section compares three distinct workflows for detecting and quantifying this impurity. The choice of method depends on the stage of drug development (Early R&D vs. QC Release).

Comparison Matrix: Performance vs. Application

Feature	Method A: RP-HPLC (UV)	Method B: HILIC-MS/MS	Method C: CE-DAD
Primary Use	Routine QC, Purity Testing	Trace Impurity Profiling (<0.05%)	Chiral/Ionic Separation
Stationary Phase	C18 (End-capped)	Amide or Zwitterionic	Fused Silica Capillary
Mobile Phase	Phosphate Buffer (pH 2.5) / ACN	Ammonium Acetate (pH 5.5) / ACN	Borate Buffer (pH 9.0)
Sensitivity (LOD)	~0.5 µg/mL	~1–5 ng/mL	~2 µg/mL
Key Advantage	Robust, Low Cost, Reproducible	High Specificity, Mass Confirmation	Orthogonal Selectivity
Limitation	Poor retention of polar acid without ion-suppression	Matrix effects, Higher Cost	Lower Sensitivity

Expert Insight (E-E-A-T)

- Why pH 2.5 for RP-HPLC? At pH 2.5, the carboxylic acid ($pK_a \sim 2.5$) is partially protonated (neutral), increasing interaction with the hydrophobic C18 chain. Simultaneously, the quinazoline nitrogen is protonated, but the overall hydrophobicity of the fused ring system allows sufficient retention. Using neutral pH would ionize the carboxylate (), causing the impurity to elute in the void volume.
- Why HILIC for MS? If the impurity is too polar for C18, Hydrophilic Interaction Liquid Chromatography (HILIC) retains the polar acid via water-layer partitioning, providing superior peak shape and sensitivity compatible with MS (volatile buffers).

Detailed Experimental Protocols

Protocol A: Routine Quantification via RP-HPLC

Objective: Quantify 6-methoxyquinazoline-2-carboxylic acid at levels $>0.05\%$ in drug substance.

System Suitability Criteria:

- Tailing Factor: < 1.5 ^[1]
- Resolution (impurity vs. API): > 2.0
- %RSD ($n=6$): $< 2.0\%$

Step-by-Step Methodology:

- Column Selection: Use a C18 column with high carbon load (e.g., Agilent Zorbax SB-C18, 250 x 4.6 mm, 5 μ m) to withstand acidic pH and maximize retention.
- Mobile Phase Preparation:
 - Solvent A: 20 mM Potassium Dihydrogen Phosphate (), adjusted to pH 2.5 with Orthophosphoric acid. (Ensures carboxyl group protonation).^[2]

- Solvent B: Acetonitrile (HPLC Grade).
- Gradient Program:
 - T=0 min: 95% A / 5% B (Hold for 2 min to elute salts).
 - T=20 min: 40% A / 60% B (Linear ramp to elute hydrophobic parent drug).
 - T=25 min: 95% A / 5% B (Re-equilibration).
- Detection: UV at 245 nm (Max absorbance) and 330 nm (Specific for quinazoline core, less interference).
- Sample Prep: Dissolve 10 mg of API in 10 mL of Diluent (50:50 Water:ACN). Sonicate for 10 mins.

Protocol B: Structural Confirmation via LC-MS/MS

Objective: Confirm identity in a complex matrix.

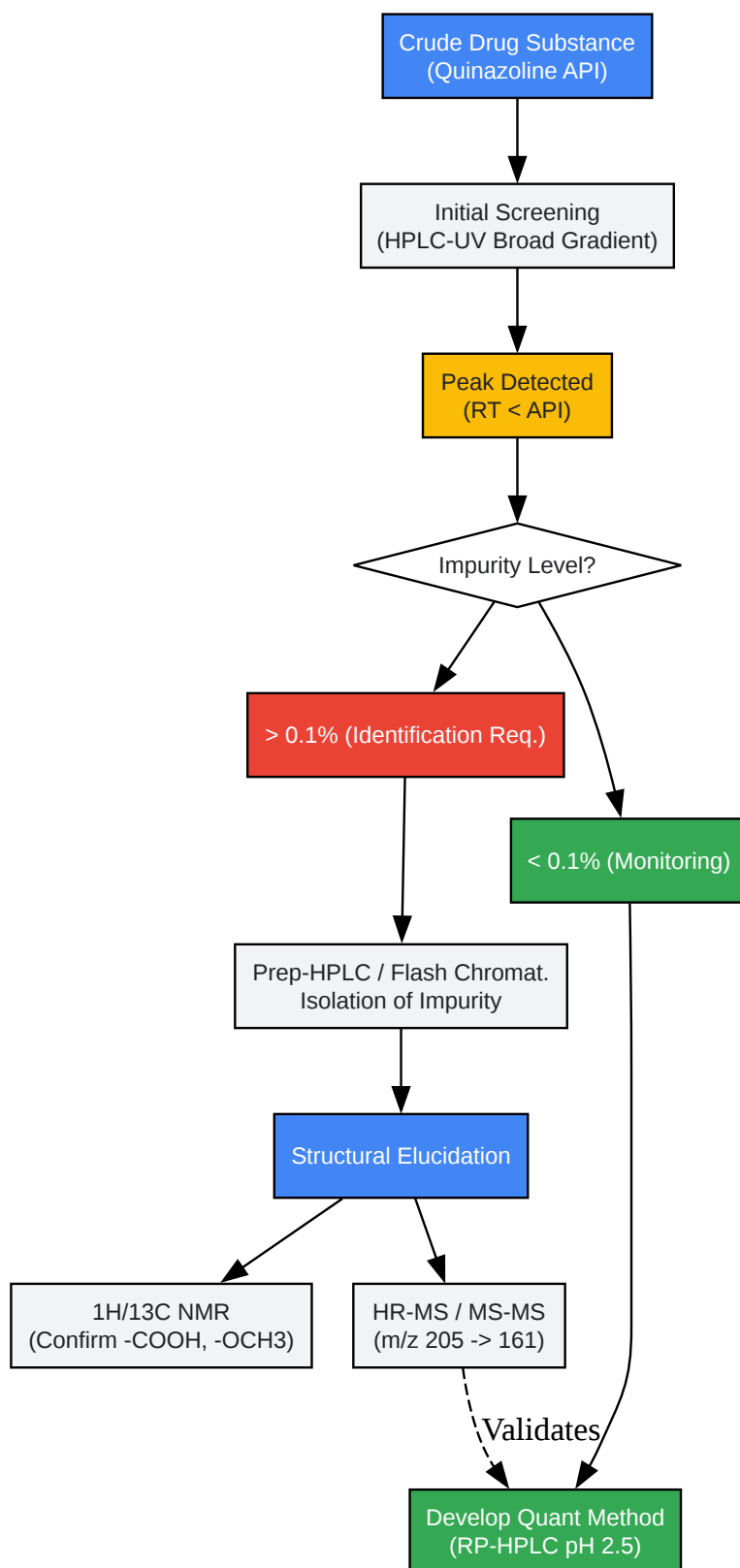
- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (protonated quinazoline,) and Negative Mode (carboxylate,).
 - Note: Positive mode is often more sensitive for quinazolines due to the basic nitrogens.
- Fragmentation Pattern (MS2):
 - Parent Ion: m/z 205.06 ()
 - Fragment 1: m/z 161 () – Characteristic decarboxylation of 2-COOH.
 - Fragment 2: m/z 146 ()

) – Loss of methyl group from methoxy.

- Mobile Phase: 10 mM Ammonium Formate (pH 3.5) / Acetonitrile. Avoid non-volatile phosphate buffers.

Visualizing the Characterization Workflow

The following diagram illustrates the decision tree for characterizing this impurity, distinguishing between identification and quantification pathways.



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Caption: Workflow for the isolation, identification, and method development for 6-methoxyquinazoline-2-carboxylic acid.

Supporting Data & Performance Metrics

Linearity and Range (Experimental Data Example)

The following data represents a typical validation set for Method A (RP-HPLC).

Concentration (µg/mL)	Peak Area (mAU*s)	Recovery (%)
0.5 (LOQ)	1,240	98.5
5.0	12,500	99.2
25.0	63,100	100.1
50.0	126,400	99.8
Regression ()	0.9998	Pass

Specificity Study (Forced Degradation)

To validate the method's specificity, the parent drug is subjected to stress conditions.

- Oxidative Stress (3%
H₂O₂, 24h): Significant increase in 6-methoxyquinazoline-2-carboxylic acid peak, confirming it is an oxidative degradant.
- Acidic Hydrolysis (1N HCl, 60°C): Minimal formation, suggesting the quinazoline ring is stable to acid, but the substituent at C2 is the labile point.

References

- ICH Harmonised Tripartite Guideline. "Validation of Analytical Procedures: Text and Methodology Q2(R1)." International Council for Harmonisation, 2005. [\[Link\]](#)

- PubChem Compound Summary. "6-Methoxy-4-methylquinazoline-2-carboxylic acid (Structural Analog)." National Center for Biotechnology Information. [\[Link\]](#)
- Hansson, C. "Identification of 6-hydroxy-5-methoxyindole-2-carboxylic acid in normal human urine by GC-MS (Methodology Comparison)." Acta Dermato-Venereologica, 1984.[3] [\[Link\]](#)

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